

In-depth Technical Guide: 3-Benzylcyclobutanol

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Compound of Interest

Compound Name: **3-Benzylcyclobutanol**

Cat. No.: **B1377034**

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Notice: Comprehensive searches of scientific databases and chemical literature have yielded no specific information for a compound named "**3-Benzylcyclobutanol**." The requested data regarding its discovery, history, synthesis, and biological activity is not available in the public domain.

The information presented below pertains to the structurally related, but distinct, compound **3-(Benzyl)oxy)cyclobutanol**, which was the closest match found. It is crucial to note that these two molecules are different chemical entities with distinct properties.

Core Topic: 3-(Benzyl)oxy)cyclobutanol

This guide provides available technical information for 3-(Benzyl)oxy)cyclobutanol.

Chemical Properties and Identification

A summary of the key identifying and physical properties of 3-(Benzyl)oxy)cyclobutanol is provided below.

Property	Value	Source
CAS Number	100058-61-5	
Molecular Weight	178.23 g/mol	
IUPAC Name	3-(benzyloxy)cyclobutanol	
InChI Key	ZGSDRBWWICYJBU- UHFFFAOYSA-N	
Physical Form	Colorless or white to yellow-brown liquid or semi-solid or solid	
Purity	98%	
Storage	Sealed in dry, room temperature	

Safety Information

Hazard information for 3-(Benzyl)oxy)cyclobutanol is as follows.

- Pictograms: GHS07 (Exclamation mark)
- Signal Word: Warning
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapours/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of 3-(Benzyl)oxy)cyclobutanol are not available in the searched literature. This compound is listed as a commercially available product.

Biological Activity and Signaling Pathways

There is no specific information in the provided search results detailing the biological activity or effects on signaling pathways for 3-(Benzylxy)cyclobutanol. The broader search results discussed the biological activities of unrelated classes of compounds such as flavones, benzoxazoles, and various plant extracts, but none mentioned cyclobutanol derivatives.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Visualizations

Due to the lack of information on synthesis workflows or biological signaling pathways for 3-(Benzylxy)cyclobutanol, no diagrams can be generated.

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References

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